

Safe Disposal of XPC-5462: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: XPC-5462

Cat. No.: B15135143

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Researchers and drug development professionals handling **XPC-5462** require clear and immediate guidance on its proper disposal to ensure laboratory safety and regulatory compliance. This document provides a comprehensive overview of the recommended procedures for the disposal of **XPC-5462**, supplemented with essential safety information and handling protocols.

Chemical and Safety Data

While detailed quantitative data on the physical and chemical properties of **XPC-5462** is not extensively available in the public domain, the following table summarizes key identification and safety information.

Identifier	Value	Reference
Product Name	XPC-5462	[1][2]
CAS Number	2230145-14-7	[1][2]
Primary Function	NaV1.6 and NaV1.2 inhibitor	[3]
IC50 Values	NaV1.2: 10.9 nM, NaV1.6: 10.3 nM	[3]
Storage Conditions	-80°C for 6 months; -20°C for 1 month	[3]

Pre-Disposal and Handling Protocols

Before proceeding with disposal, it is crucial to adhere to standard laboratory safety protocols when handling **XPC-5462**.

Personal Protective Equipment (PPE):

- Wear appropriate protective clothing, including a lab coat.
- Use chemical-resistant gloves.
- Wear eye and face protection, such as safety glasses or a face shield.

Handling and Storage:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Store in a well-ventilated place. Keep the container tightly closed.
- Recommended storage is at -80°C for up to 6 months or -20°C for up to 1 month.[\[3\]](#)

In Case of Accidental Release:

- For spills, collect the spillage.[\[1\]](#)
- Ensure adequate ventilation.
- Prevent further leakage or spillage if safe to do so.
- Do not let the product enter drains.

Step-by-Step Disposal Procedure

The disposal of **XPC-5462** must be conducted in accordance with local, state, and federal regulations. The following steps provide a general guideline based on available safety data

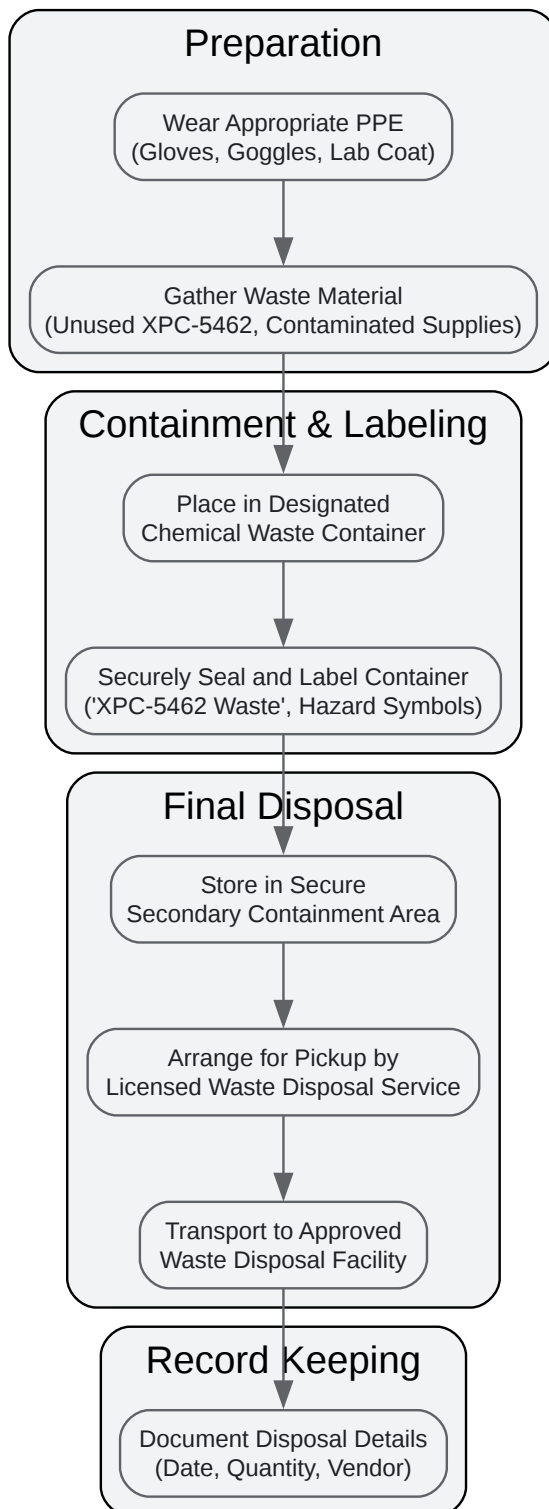
sheets.

- **Collection:** Collect all waste material, including unused product and contaminated consumables (e.g., pipette tips, vials), in a designated and clearly labeled waste container.
- **Containerization:** Ensure the waste container is compatible with the chemical, properly sealed, and stored in a secure secondary containment area.
- **Labeling:** Clearly label the waste container with the name "**XPC-5462** Waste" and any other required hazard information.
- **Approved Disposal Facility:** Dispose of the contents and the container at an approved waste disposal plant.^[1] It is imperative to contract with a licensed chemical waste disposal company to handle the final disposal.
- **Documentation:** Maintain a record of the disposal, including the date, quantity of waste, and the disposal company used.

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the **XPC-5462** disposal process.

XPC-5462 Disposal Workflow



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Caption: Logical workflow for the safe disposal of **XPC-5462**.

Disclaimer: This information is intended as a guide and should be supplemented by a thorough review of the complete Safety Data Sheet (SDS) for **XPC-5462** and consultation with your institution's Environmental Health and Safety (EHS) department. All procedures must comply with local, state, and federal regulations.

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References

- 1. XPC-5462|2230145-14-7|MSDS [dcchemicals.com]
- 2. targetmol.com [targetmol.com]
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